

tert-Butyl N-(4-aminobenzyl)carbamate structure

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Compound of Interest

Compound Name: *4-(N-Boc-aminomethyl)aniline*

Cat. No.: *B122751*

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An In-Depth Technical Guide to tert-Butyl N-(4-aminobenzyl)carbamate

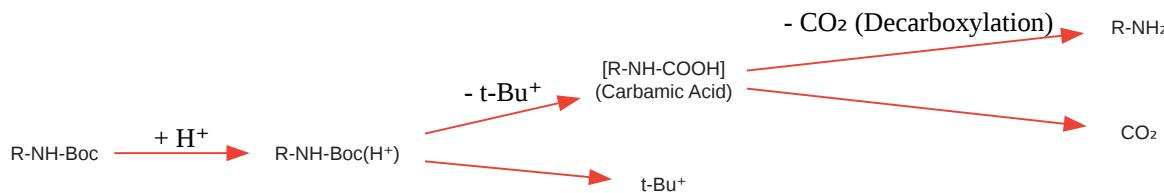
Authored by a Senior Application Scientist

This guide provides an in-depth exploration of tert-Butyl N-(4-aminobenzyl)carbamate, a critical bifunctional building block in modern organic synthesis and medicinal chemistry. Designed for researchers, scientists, and drug development professionals, this document moves beyond simple data recitation to explain the causality behind its synthesis, reactivity, and application. We will delve into its structural attributes, spectroscopic signature, synthetic protocols, and strategic utility in the construction of complex molecular architectures.

Core Concepts: Structure and Strategic Importance

Tert-butyl N-(4-aminobenzyl)carbamate (CAS No: 94838-55-8) is a synthetic organic compound featuring two distinct amine functionalities with differentiated reactivity.^[1] Its structure consists of a central p-aminobenzylamine core where the benzylic amine is protected as a tert-butyloxycarbonyl (Boc) carbamate, leaving the aromatic amine free for chemical manipulation.

The strategic value of this molecule lies in this differential protection. The Boc group is a widely used protecting group for amines due to its stability under a variety of reaction conditions (e.g., basic, nucleophilic) while being easily removable under acidic conditions.^{[2][3][4]} This allows chemists to selectively perform reactions on the nucleophilic aromatic amine without interference from the more reactive benzylic amine. Subsequently, the Boc group can be cleaved to reveal the benzylic amine for further functionalization, making it an invaluable linker and intermediate in multi-step syntheses.^{[5][6]}



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Sources

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